

Application of Spirambrene in Fine Fragrance Formulations: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Spirambrene*

Cat. No.: *B16213631*

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Introduction to Spirambrene

Spirambrene is a synthetic fragrance ingredient known for its powerful and diffusive ambery, woody, and spicy character.^{[1][2]} Chemically, it is identified as 2',2',3,7,7-Pentamethylspiro[bicyclo[4.1.0]heptane-2,5'-[1][3]dioxane] (diastereoisomers).^[1] Its unique olfactory profile makes it a valuable component in fine fragrance formulations, where it can impart warmth, complexity, and longevity. **Spirambrene** is noted for its high impact, allowing for the creation of unique effects when blended with other fragrance materials.^{[1][2]} It is particularly effective in combination with sparkling, green, spicy, and aldehydic top notes, and as a complement in woody accords to provide a diffusive ambery effect.^{[1][2]}

Physicochemical and Olfactory Properties

A summary of the key properties of **Spirambrene** is provided in the table below. This data is essential for formulators to understand its physical behavior and olfactory characteristics.

Property	Value	Reference
Chemical Name	2',2',3,7,7-Pentamethylspiro[bicyclo[4.1.0]heptane-2,5'-[1][3]dioxane] (diastereoisomers)	[1]
CAS Number	121251-68-1, 121251-67-0	[1][2]
Molecular Formula	C15H26O2	[1]
Molecular Weight	238.4 g/mol	[1]
Appearance	Colourless Liquid	[1]
Odor Profile	Ambery, Woody, Spicy, Aldehydic, Powerful	[1][2]
Recommended Use Level	0.1% - 3%	[1]
Tenacity on Blotter	4 days	[1]
Vapor Pressure	0.0039 hPa	[1]
Boiling Point	252 °C	[1]
Log P	4.9	

Application in Fine Fragrance Formulations

Spirambrene's potent and multifaceted odor profile allows for its use in a variety of fine fragrance applications. Its ambery and woody character provides a solid foundation for oriental, woody, and chypre fragrance families.

Blending Recommendations

Spirambrene blends well with a wide range of fragrance materials. The following table provides some examples of synergistic combinations.

Ingredient Family	Specific Examples	Olfactory Effect
Woods	Sandalwood, Cedarwood, Vetiver, Patchouli	Enhances warmth, richness, and longevity of the woody accord.
Spices	Cardamom, Nutmeg, Pink Pepper, Cinnamon	Complements the spicy facets of Spirambrene, adding complexity.
Florals	Rose, Jasmine, Ylang-Ylang	Provides a warm, ambery depth to floral bouquets.
Citrus	Bergamot, Grapefruit, Mandarin	Creates an interesting contrast between the bright top notes and the warm, resinous base.
Musks	Galaxolide, Ambrettolide, Ethylene Brassylate	Enhances the sensuality and substantivity of the fragrance.

Examples of Commercial Fragrances Containing Spirambrene

Spirambrene has been successfully used in a number of commercial fine fragrances, demonstrating its versatility and appeal.

Fragrance Name	Brand	Reported Use Level of Spirambrene
Kenzo for Men	Kenzo	0.8%
Gio	Giorgio Armani	0.85%
Agua Fresca	Adolfo Dominguez	0.3%
Duro	Nasomato	0.3%
Enigma	Roja Dove	0.4%
Black Agar Givco	Givaudan	1%
Himalaya	Creed	0.55%

Source:[4]

Experimental Protocols for Evaluation

To fully assess the performance of **Spirambrene** in a fine fragrance formulation, a combination of sensory and instrumental analysis is recommended.

Sensory Evaluation Protocol: Triangle Test for Odor Difference

This protocol is designed to determine if a perceptible difference exists between a standard fragrance formulation and one containing **Spirambrene**.

Objective: To determine if the addition of **Spirambrene** at a specific concentration creates a noticeable change in the overall fragrance profile.

Materials:

- Standard fine fragrance formulation (control).
- Fine fragrance formulation containing **Spirambrene** at the desired concentration (test sample).

- Glass smelling strips (blotters).
- Sample vials.
- Panel of at least 15 trained sensory assessors.
- Well-ventilated, odor-free evaluation room.

Procedure:

- Prepare the control and test samples.
- For each panelist, present three coded samples: two of the control and one of the test sample, or two of the test sample and one of the control. The order of presentation should be randomized for each panelist.
- Dip one end of a smelling strip into each sample vial.
- Present the three smelling strips to the panelist simultaneously.
- Instruct the panelist to smell each strip from left to right.
- Ask the panelist to identify the sample that is different from the other two.
- Record the responses.

Data Analysis:

- The number of correct judgments is compared to the number expected by chance using a statistical table for triangle tests. A significant difference ($p < 0.05$) indicates that the addition of **Spirambrene** has a perceivable effect on the fragrance.

Instrumental Analysis Protocol: Headspace Gas Chromatography-Mass Spectrometry (GC-MS) for Substantivity on Skin

This protocol measures the persistence of **Spirambrene** on the skin over time, providing a quantitative measure of its substantivity.

Objective: To quantify the concentration of **Spirambrene** in the headspace above the skin at various time points after application.

Materials:

- Fine fragrance formulation containing a known concentration of **Spirambrene**.
- Human volunteers.
- Solid Phase Microextraction (SPME) fibers.
- Gas Chromatograph-Mass Spectrometer (GC-MS).
- Inert, odor-free soap for washing.
- Controlled environment room (temperature and humidity).

Procedure:

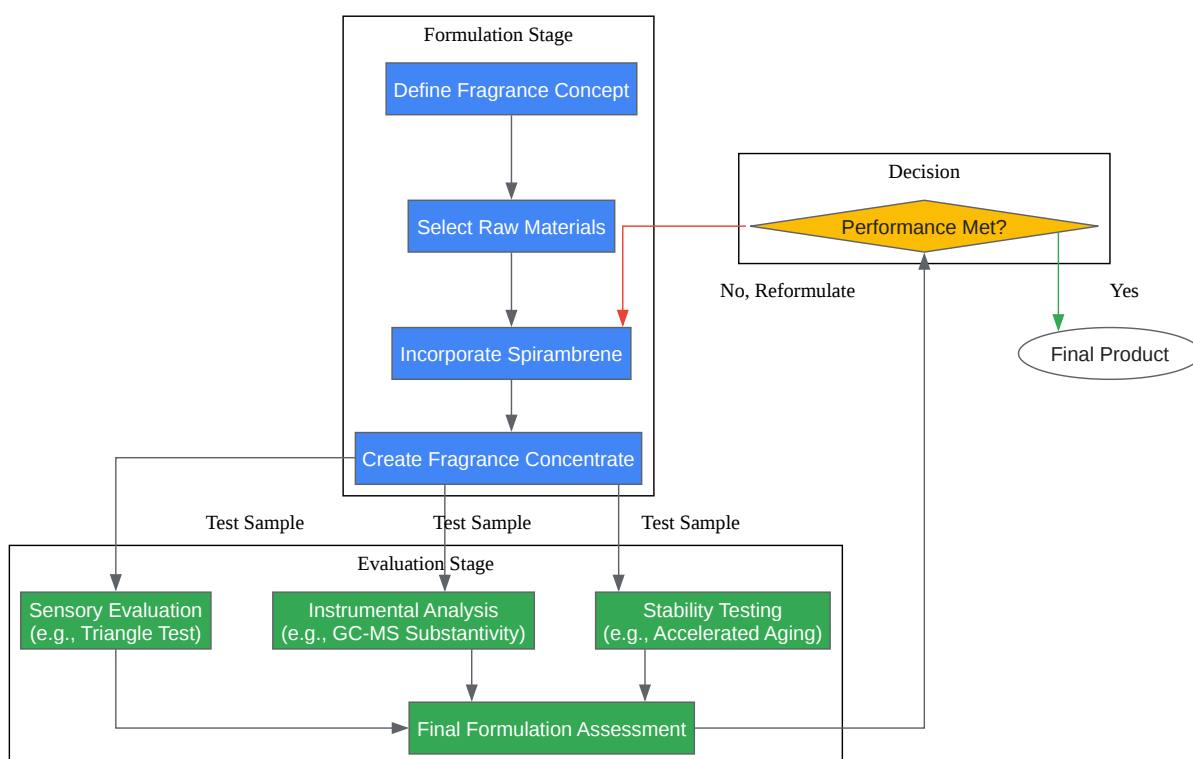
- Acclimatize volunteers in the controlled environment room for at least 30 minutes.
- Wash a defined area on the forearm of each volunteer with the inert soap and rinse thoroughly with water. Pat dry.
- Apply a precise amount of the fragrance formulation to the defined area of the skin.
- At specified time intervals (e.g., 0, 1, 2, 4, 6, and 8 hours), sample the headspace above the application site using an SPME fiber for a fixed duration.
- Analyze the collected volatile compounds by GC-MS.
- Identify and quantify the peak corresponding to **Spirambrene** in the chromatogram.

Data Analysis:

- Plot the peak area of **Spirambrene** against time for each volunteer.
- The resulting curve will show the evaporation profile of **Spirambrene** from the skin, providing a quantitative measure of its substantivity.

Visualizations

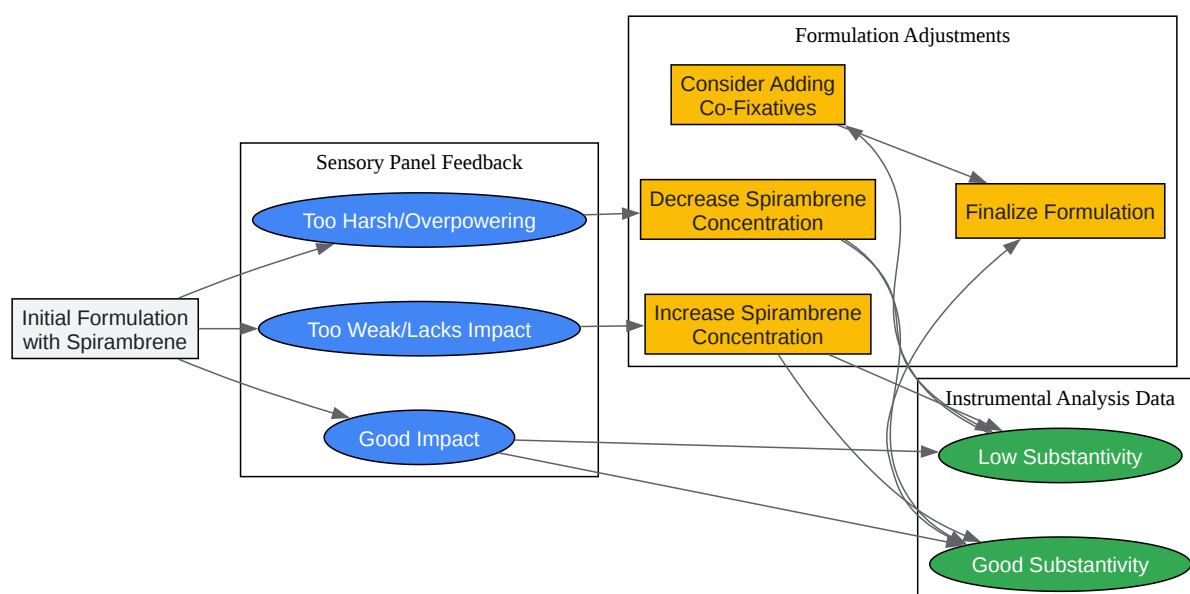
Experimental Workflow: Fragrance Formulation and Evaluation



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Caption: Workflow for the formulation and evaluation of a fine fragrance containing **Spirambrene**.

Logical Relationship: Decision Tree for Formulation Adjustment



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Caption: Decision tree for adjusting **Spirambrene** concentration based on evaluation data.

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- To cite this document: BenchChem. [Application of Spirambrene in Fine Fragrance Formulations: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b16213631/docs#application-of-spirambrene-in-fine-fragrance-formulations-application-notes-and-protocols]

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